

# Spectroscopic Profile of Benzyl Azide: A Technical Guide

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## Compound of Interest

Compound Name: **Benzyl azide**

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This technical guide provides an in-depth overview of the spectroscopic data for **benzyl azide**, a key reagent in bioconjugation and click chemistry. The following sections present its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data, along with the experimental protocols for their acquisition.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **benzyl azide** provide characteristic signals that are invaluable for its identification and purity assessment.

### $^1\text{H}$ NMR Data

The proton NMR spectrum of **benzyl azide** is characterized by signals corresponding to the benzylic protons and the aromatic protons of the phenyl group.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~7.42 - 7.28	m	5H	Phenyl protons (Ph-H) [1][2]
~4.35	s	2H	Benzylic protons (CH <sub>2</sub> )[2][3]

Note: The chemical shifts are typically reported in parts per million (ppm) downfield from a tetramethylsilane (TMS) internal standard and are recorded in deuterated chloroform (CDCl<sub>3</sub>).  
[3][4]

## <sup>13</sup>C NMR Data

The carbon-13 NMR spectrum provides information on the different carbon environments within the **benzyl azide** molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
~135.5	Phenyl carbon (quaternary, C-1)[1][2]
~129.0	Phenyl carbons (ortho, C-2, C-6)[1][2]
~128.5	Phenyl carbon (para, C-4)[1]
~128.3	Phenyl carbons (meta, C-3, C-5)[2]
~54.8	Benzylic carbon (CH <sub>2</sub> )[2][3]

Note: The <sup>13</sup>C NMR spectra are also typically recorded in CDCl<sub>3</sub>.[3][4]

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The most prominent and characteristic feature in the IR spectrum of **benzyl azide** is the strong absorption band corresponding to the asymmetric stretching vibration of the azide functional group.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~2090	Strong	Asymmetric stretch of the azide group (-N <sub>3</sub> ) <sup>[2]</sup>

## Experimental Protocols

The spectroscopic data presented above are typically obtained through standardized procedures. Below are representative experimental protocols for the synthesis of **benzyl azide** and the acquisition of its NMR and IR spectra.

### Synthesis of Benzyl Azide

**Benzyl azide** is commonly synthesized via a nucleophilic substitution reaction between a benzyl halide and sodium azide.<sup>[3]</sup>

Procedure:

- Benzyl bromide (1.0 equivalent) is dissolved in a suitable solvent, such as dimethyl sulfoxide (DMSO).<sup>[2]</sup>
- Sodium azide (1.5 equivalents) is added to the solution.<sup>[2]</sup>
- The reaction mixture is stirred at room temperature overnight.<sup>[2]</sup>
- Upon completion of the reaction, water is added to the mixture.<sup>[2]</sup>
- The product is extracted with an organic solvent, such as diethyl ether.<sup>[2]</sup>
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield **benzyl azide** as a clear oil.<sup>[2]</sup>

### NMR Spectroscopy

Instrumentation: NMR spectra are typically recorded on a 300 MHz or 400 MHz spectrometer.  
<sup>[4]</sup>

Sample Preparation: A small amount of the **benzyl azide** sample is dissolved in deuterated chloroform ( $\text{CDCl}_3$ ) containing tetramethylsilane (TMS) as an internal standard.[4]

Data Acquisition:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired at room temperature.

## IR Spectroscopy

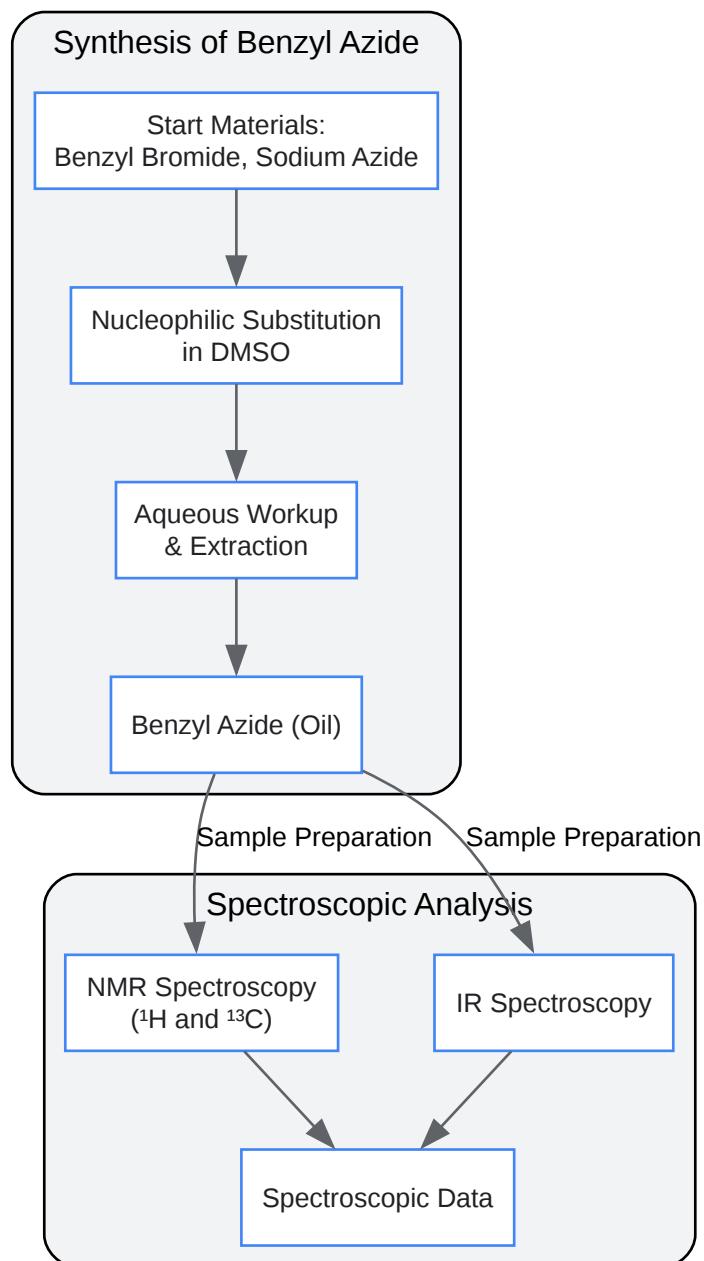
Instrumentation: IR spectra are recorded on a Fourier-transform infrared (FTIR) spectrometer. [4]

Sample Preparation: A thin film of the neat **benzyl azide** oil is placed between two sodium chloride ( $\text{NaCl}$ ) plates.[4]

Data Acquisition: The spectrum is typically recorded over a range of 4000 to 400  $\text{cm}^{-1}$ .

## Logical Workflow for Synthesis and Spectroscopic Analysis

The following diagram illustrates the general workflow for the synthesis of **benzyl azide** and its subsequent characterization by NMR and IR spectroscopy.

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Caption: Workflow for **Benzyl Azide** Synthesis and Analysis.

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